

Application Notes and Protocols for Labeling Oligonucleotides with ATTO 465 Maleimide

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the covalent labeling of thiol-modified oligonucleotides with **ATTO 465 maleimide**. ATTO 465 is a fluorescent dye characterized by strong absorption, high fluorescence quantum yield, and excellent photo-stability, making it a valuable tool for a variety of applications in molecular biology and drug development.[1][2][3]

Introduction

ATTO 465 is a fluorescent label derived from acriflavine that fluoresces in the green region of the visible spectrum.[2][3] Its maleimide derivative allows for the specific covalent attachment to sulfhydryl (thiol) groups, which can be introduced into oligonucleotides at specific locations (5', 3', or internally) during synthesis. This labeling strategy is widely employed for creating fluorescent probes for applications such as real-time PCR, fluorescence in situ hybridization (FISH), single-molecule detection, and various bio-imaging techniques.

Quantitative Data

The following tables summarize the key optical and physical properties of ATTO 465 and its maleimide derivative.

Table 1: Optical Properties of ATTO 465



Property	Value	Reference
Maximum Absorption (λabs)	453 nm	
Maximum Emission (λfl)	508 nm	
Molar Extinction Coefficient (εmax)	7.5 x 104 M-1 cm-1	_
Fluorescence Quantum Yield (ηfl)	75%	-
Fluorescence Lifetime (τfl)	5.0 ns	-
Stokes Shift	55 nm	-

Table 2: Physical and Chemical Properties of ATTO 465 Maleimide

Property	Value	Reference
Molecular Weight (MW)	518 g/mol	
Solubility	Soluble in polar solvents (DMF, DMSO)	
Reactive Group	Maleimide	
Target Functional Group	Sulfhydryl (Thiol)	
Storage Conditions	-20°C, protected from light and moisture	-

Experimental Protocols

This section provides a detailed protocol for the labeling of a thiol-modified oligonucleotide with **ATTO 465 maleimid**e, followed by purification of the conjugate.

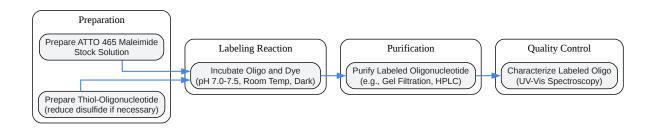
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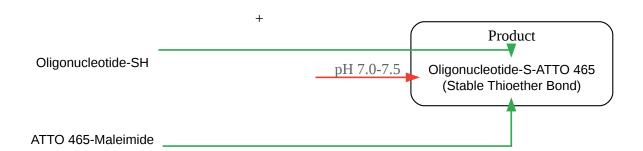
· Thiol-modified oligonucleotide



- ATTO 465 maleimide
- Anhydrous, amine-free Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Phosphate Buffered Saline (PBS), pH 7.4
- Nuclease-free water
- Reducing agent (e.g., TCEP, DTT) optional, for reducing disulfide bonds
- Purification column (e.g., Sephadex G-25 gel filtration column) or HPLC system
- Reaction tubes (e.g., microcentrifuge tubes)

Experimental Workflow Diagram





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